

Shp2-IN-24 stability in different media

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Compound of Interest

Compound Name: Shp2-IN-24

Cat. No.: B12385117

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Shp2-IN-24 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the stability and handling of **Shp2-IN-24**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols to ensure the successful application of this inhibitor in your research.

Frequently Asked Questions (FAQs)

Q1: What is **Shp2-IN-24** and what is its mechanism of action?

Shp2-IN-24 is a potent and specific small molecule inhibitor of the protein tyrosine phosphatase Shp2 (Src homology 2 domain-containing phosphatase 2).[1][2][3] Shp2 is a key signaling protein involved in the RAS-MAPK pathway, which is crucial for cell growth, proliferation, and differentiation.[4] **Shp2-IN-24** exerts its inhibitory effect by binding to Shp2 and preventing it from dephosphorylating its target proteins, thereby disrupting downstream signaling.

Q2: What are the recommended storage conditions for **Shp2-IN-24**?

For long-term storage, it is recommended to store **Shp2-IN-24** as a solid at -20°C for up to one month, or at -80°C for up to six months. For stock solutions prepared in DMSO, similar storage conditions are advised to maintain stability.[5] While the compound may be shipped at room temperature, prolonged storage at this temperature is not recommended.[1] Always refer to the Certificate of Analysis for the most specific storage recommendations for your particular lot.

Q3: How should I prepare stock solutions of **Shp2-IN-24**?

It is recommended to prepare a high-concentration stock solution of **Shp2-IN-24** in a dry, high-quality solvent such as dimethyl sulfoxide (DMSO).^{[6][7]} A stock concentration of 10 mM is common for small molecule inhibitors.^[6] Ensure the compound is fully dissolved before making further dilutions. To avoid precipitation when diluting into aqueous media, it is best to perform initial serial dilutions in DMSO before adding the final diluted inhibitor to your experimental buffer or cell culture medium.

Q4: What is the stability of **Shp2-IN-24** in common experimental media?

Currently, there is limited publicly available data on the quantitative stability (e.g., half-life) of **Shp2-IN-24** in specific experimental media such as cell culture medium (e.g., DMEM), phosphate-buffered saline (PBS), or plasma. As a general guideline for small molecule inhibitors, their stability in aqueous solutions can be limited. It is best practice to prepare fresh dilutions of **Shp2-IN-24** in your experimental medium for each experiment and to avoid storing it in aqueous solutions for extended periods.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of the inhibitor in aqueous media	The inhibitor is not sufficiently soluble at the desired concentration in the aqueous medium. This can happen when a concentrated DMSO stock is diluted directly into a large volume of buffer.	To prevent precipitation, perform serial dilutions of your DMSO stock solution in DMSO first to get closer to your final working concentration. Then, add this diluted DMSO solution to your aqueous medium. The final concentration of DMSO in your experiment should be kept low (typically $\leq 0.1\%$) and a vehicle control (medium with the same concentration of DMSO) should always be included.
Inconsistent or weaker than expected experimental results	The inhibitor may have degraded due to improper storage or handling. This can occur with repeated freeze-thaw cycles of the stock solution or by storing diluted solutions in aqueous media for too long.	Aliquot your high-concentration DMSO stock solution into single-use volumes to avoid multiple freeze-thaw cycles. ^[7] Always prepare fresh working dilutions in your experimental medium immediately before use.
No observable effect of the inhibitor	The concentration of the inhibitor may be too low, or the inhibitor may not be active.	Verify the calculated dilutions and the pipetting accuracy. As a positive control, you can test the inhibitor in a cell-free enzymatic assay to confirm its activity against purified Shp2 protein. The reported IC ₅₀ value for Shp2-IN-24 is 0.878 μM and the K _i is 0.118 μM . ^[1]

Quantitative Data Summary

While specific stability data for **Shp2-IN-24** in different media is not readily available, the following table summarizes its key properties.

Parameter	Value	Reference
Molecular Formula	C23H22ClN5O4S	[1]
Molecular Weight	499.97 g/mol	[1]
IC50 (SHP2)	0.878 μ M	[1]
Ki (SHP2)	0.118 μ M	[1]

The following table provides general recommendations for the storage of **Shp2-IN-24** based on information for similar small molecule inhibitors.

Storage Format	Solvent	Temperature	Duration	Reference
Solid	-	-20°C	Short-term	[5]
Solid	-	-80°C	Long-term	[5]
Stock Solution	DMSO	-20°C	Up to 1 month	[5]
Stock Solution	DMSO	-80°C	Up to 6 months	[5]

Experimental Protocols

Preparation of a 10 mM Stock Solution of Shp2-IN-24 in DMSO

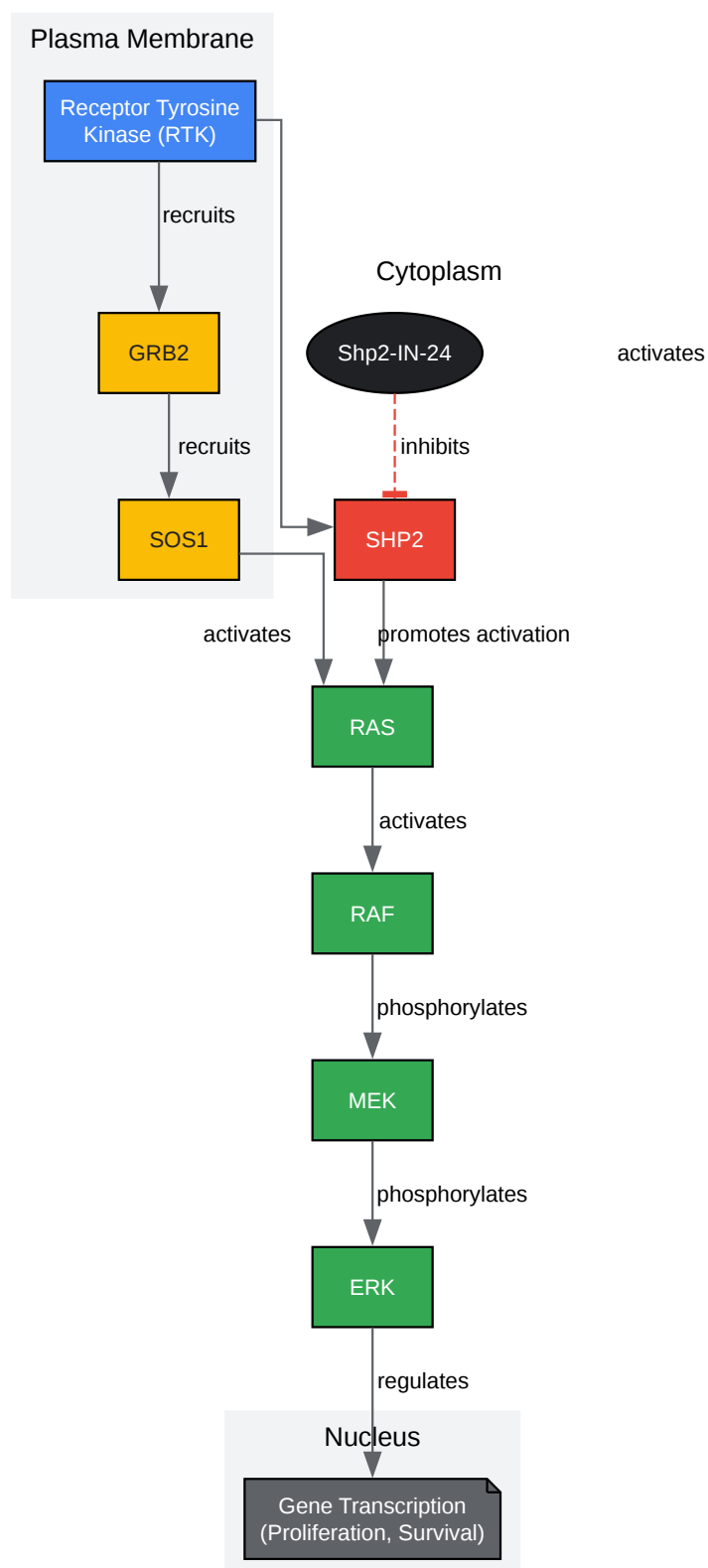
- **Weighing the Compound:** Accurately weigh a precise amount of **Shp2-IN-24** powder. For example, to prepare 1 ml of a 10 mM stock solution, you would need 4.9997 mg of the compound (Molecular Weight = 499.97).
- **Dissolving in DMSO:** Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the weighed compound.

- **Ensuring Complete Dissolution:** Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate vials and store them at -20°C for short-term use or -80°C for long-term storage.^[5]

General Protocol for Diluting Shp2-IN-24 for Cell-Based Assays

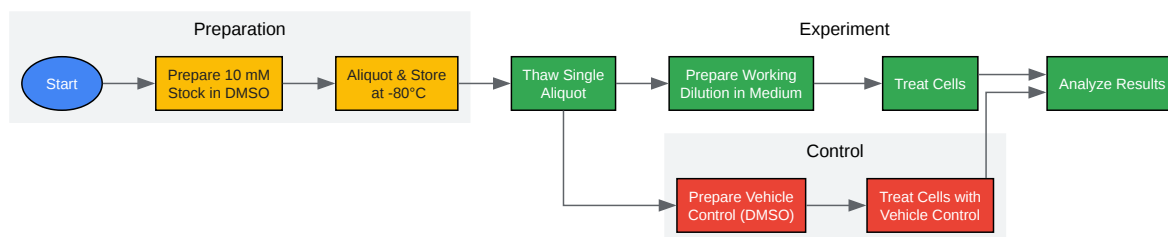
- **Thawing the Stock Solution:** Thaw a single-use aliquot of the 10 mM **Shp2-IN-24** stock solution at room temperature.
- **Intermediate Dilutions:** Prepare intermediate dilutions of the stock solution in DMSO. For example, to achieve a final concentration of 1 µM in your cell culture medium with a final DMSO concentration of 0.1%, you would first dilute the 10 mM stock 1:10 in DMSO to get a 1 mM solution.
- **Final Dilution in Medium:** Add the appropriate volume of the intermediate DMSO dilution to your pre-warmed cell culture medium. For the example above, you would add 1 µl of the 1 mM solution to 1 ml of cell culture medium. Mix gently by inverting the tube.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor.
- **Immediate Use:** Use the freshly prepared inhibitor-containing medium immediately for your experiment.

Visualizations



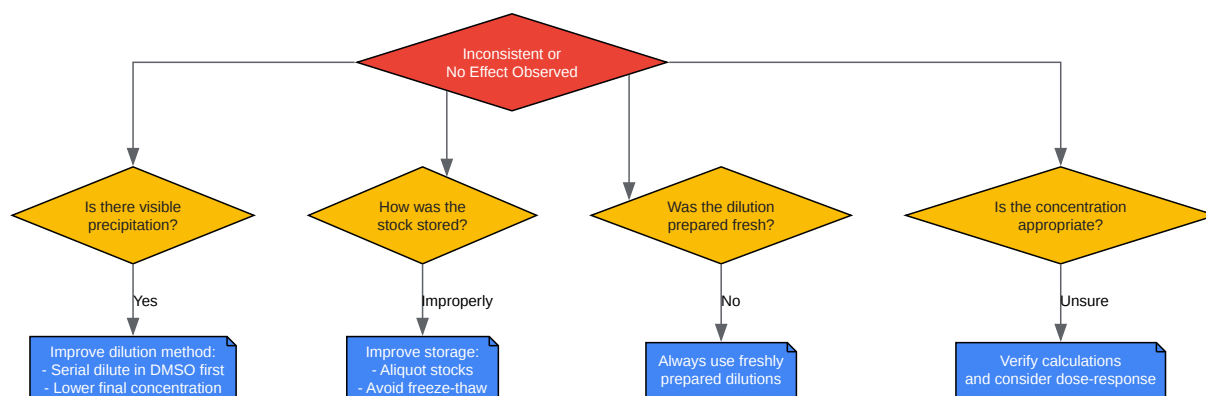
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Caption: The role of SHP2 in the RAS/MAPK signaling pathway and the inhibitory action of **Shp2-IN-24**.



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Caption: Recommended experimental workflow for using **Shp2-IN-24** in cell-based assays.



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Caption: A logical guide to troubleshooting common issues with **Shp2-IN-24** experiments.

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